

C22:1 Ceramide-d7: A Technical Guide for Lipid Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C22:1 Ceramide-d7

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **C22:1 Ceramide-d7**, a critical tool for researchers in the field of lipidomics. This document details its properties, applications, and the experimental protocols for its use, with a focus on its role as an internal standard in mass spectrometry. Furthermore, it delves into the broader biological significance of very-long-chain ceramides, including their involvement in cellular signaling pathways.

Introduction to C22:1 Ceramide-d7

C22:1 Ceramide-d7 is a deuterated form of C22:1 Ceramide, a monounsaturated very-long-chain ceramide. The notation "C22:1" signifies a fatty acid chain with 22 carbon atoms and one double bond, while "-d7" indicates the presence of seven deuterium atoms. This isotopic labeling makes it an ideal internal standard for quantitative analysis of endogenous ceramides using mass spectrometry (MS)-based techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^{[1][2]}

Ceramides, as a class of sphingolipids, are integral components of cell membranes and act as bioactive signaling molecules in a multitude of cellular processes.^{[3][4]} These include cell growth and differentiation, apoptosis (programmed cell death), and cellular responses to stress.

[5][6] Very-long-chain ceramides (VLCs), such as C22:1 ceramide, have distinct biological roles and their dysregulation has been associated with various pathological conditions.[7]

Quantitative Data

The use of **C22:1 Ceramide-d7** as an internal standard allows for the precise quantification of endogenous ceramide levels in various biological samples. The following tables summarize key properties of **C22:1 Ceramide-d7** and representative concentrations of related endogenous ceramides in human samples.

Table 1: Properties of **C22:1 Ceramide-d7**

Property	Value	Reference
Molecular Formula	C ₄₀ H ₇₀ D ₇ NO ₃	[2]
Molecular Weight	627.09 g/mol	[2]
CAS Number	2342574-57-4	[2]
Physical Form	Solid	
Primary Application	Internal Standard for Mass Spectrometry	[1]

Table 2: Representative Concentrations of Endogenous Very-Long-Chain Ceramides in Human Samples

Ceramide Species	Sample Type	Concentration Range	Condition	Reference
C22:0 Ceramide	Serum	~1.5 µg/mL	Healthy Control	[8]
C22:0 Ceramide	Serum	Lower than controls	Rectal Cancer	[8]
C22:0 Ceramide	Plasma	Increased	Type 2 Diabetes	[9]
C22:0 Dihydroceramide	Liver	Elevated	Insulin-resistant NASH	[10]
C22 Long-Chain Base	Stratum Corneum	12.8% of total LCBs	Healthy	[11]

Experimental Protocols

The accurate quantification of ceramides using **C22:1 Ceramide-d7** as an internal standard requires meticulous sample preparation and analysis. Below is a detailed protocol for the analysis of ceramides in human plasma by LC-MS/MS.

Lipid Extraction from Plasma (Protein Precipitation Method)

This protocol is a high-throughput method suitable for routine analysis.[12][13][14]

- **Sample Thawing:** Thaw frozen plasma samples on ice.
- **Internal Standard Spiking:** To a 1.5 mL microcentrifuge tube, add a known amount of **C22:1 Ceramide-d7** (and other deuterated ceramide standards as needed) dissolved in an appropriate solvent (e.g., ethanol).
- **Plasma Addition:** Add 10-50 µL of plasma to the tube containing the internal standard.
- **Protein Precipitation:** Add pre-cooled isopropanol (IPA) at a ratio of 1:5 (plasma:IPA).[13] For example, for 20 µL of plasma, add 100 µL of cold IPA.

- Vortexing and Incubation: Vortex the mixture for 1 minute and incubate at -20°C for 10 minutes to facilitate protein precipitation.[13]
- Second Vortex and Incubation: Vortex again for 1 minute and incubate at 4°C for two hours to ensure complete protein precipitation.[13]
- Centrifugation: Centrifuge the samples at 10,300 x g for 10 minutes at 4°C.[13]
- Supernatant Transfer: Carefully transfer the supernatant containing the lipids to a new glass vial for LC-MS/MS analysis.[13]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

The following are general conditions for ceramide analysis. Specific parameters should be optimized for the instrument in use.

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is commonly used for ceramide separation.[15]
- Mobile Phase A: Acetonitrile:Water (e.g., 3:2, v/v) with 10 mM ammonium formate.[15]
- Mobile Phase B: Isopropanol:Acetonitrile (e.g., 9:1, v/v) with 10 mM ammonium formate and 0.1% formic acid.[15]
- Flow Rate: 0.3 mL/min.[15]
- Injection Volume: 5 µL.[15]
- Mass Spectrometer: A triple quadrupole mass spectrometer is typically used for quantitative analysis.
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.[14]
- Detection Mode: Multiple Reaction Monitoring (MRM). The specific precursor-to-product ion transitions for C22:1 Ceramide and **C22:1 Ceramide-d7** need to be determined by direct

infusion or from existing literature.

Data Analysis

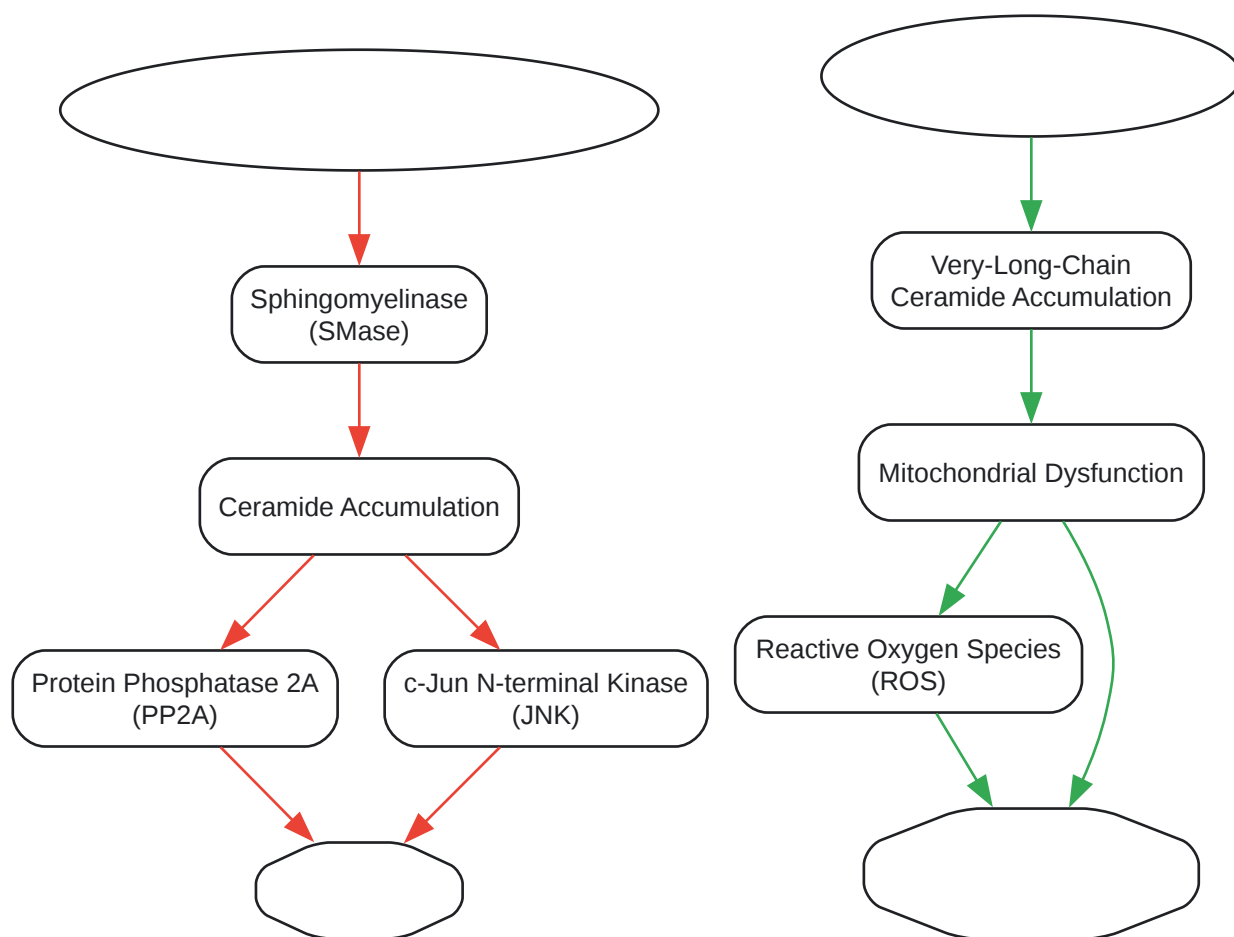
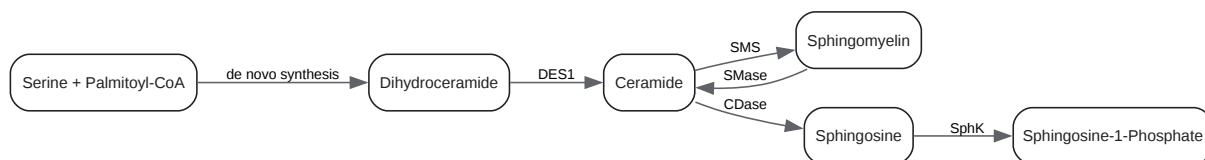
- **Peak Integration:** Integrate the peak areas for the endogenous C22:1 Ceramide and the **C22:1 Ceramide-d7** internal standard.
- **Ratio Calculation:** Calculate the ratio of the peak area of the endogenous ceramide to the peak area of the internal standard.
- **Quantification:** Determine the concentration of the endogenous ceramide by comparing the calculated ratio to a standard curve generated using known concentrations of non-deuterated C22:1 Ceramide and a fixed concentration of **C22:1 Ceramide-d7**.

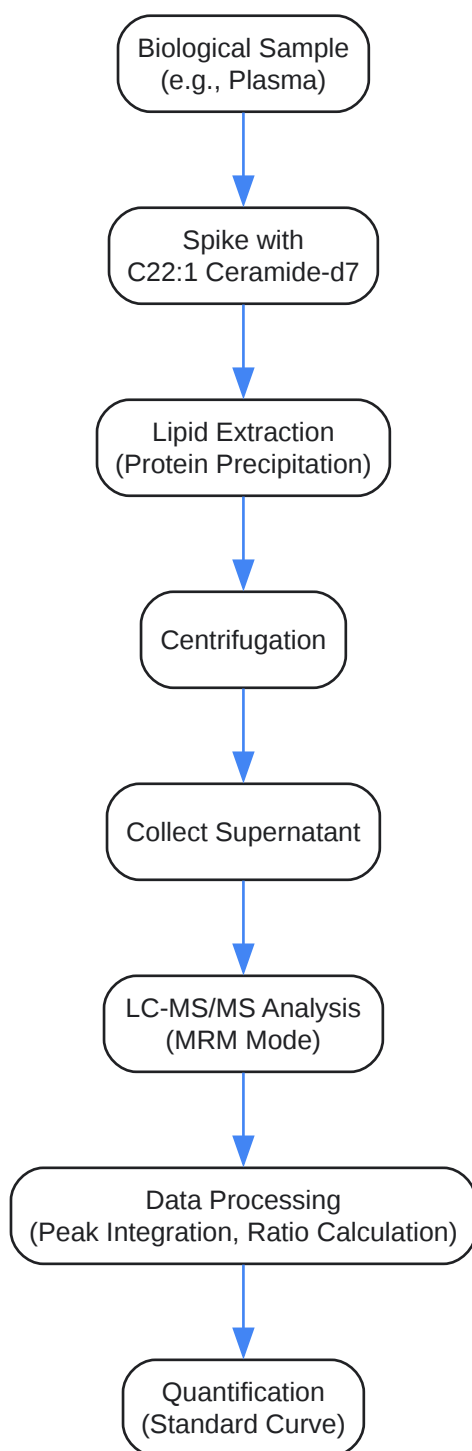
Signaling Pathways and Biological Roles

Ceramides are central to sphingolipid metabolism and are involved in critical cellular signaling pathways, particularly apoptosis.^{[3][16]} Very-long-chain ceramides have been shown to have specific and sometimes opposing roles compared to their long-chain counterparts.

Sphingolipid Metabolism

Ceramides are at the hub of sphingolipid metabolism, being synthesized de novo from serine and palmitoyl-CoA, or generated from the breakdown of more complex sphingolipids like sphingomyelin.^{[17][18]}





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- To cite this document: BenchChem. [C22:1 Ceramide-d7: A Technical Guide for Lipid Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553261/docs#c22-1-ceramide-d7-a-technical-guide-for-lipid-researchers\]](https://www.benchchem.com/product/b15553261/docs#c22-1-ceramide-d7-a-technical-guide-for-lipid-researchers)

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